

Amastatin HCl: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Amastatin HCl

Cat. No.: B15285735

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Introduction

Amastatin hydrochloride is a competitive, slow, tight-binding inhibitor of several aminopeptidases, including Aminopeptidase A (APA) and Aminopeptidase N (APN).^[1] As a valuable tool in biochemical and pharmacological research, particularly in studies involving the renin-angiotensin system and cancer, a thorough understanding of its safety and handling is paramount. This guide provides an in-depth overview of the safety precautions, handling procedures, and toxicological profile of **Amastatin HCl**, compiled from available safety data sheets and general laboratory safety guidelines.

Hazard Identification and Classification

The classification of **Amastatin HCl** presents some inconsistencies across different safety data sheets (SDS). While some sources classify it as not a hazardous substance under the Globally Harmonized System (GHS), others consider it a hazardous substance.^{[2][3]} This discrepancy underscores the importance of treating the compound with a high degree of caution. One SDS notes that accidental ingestion may be damaging to the health of the individual.^[3]

Summary of Hazard Information:

Hazard Statement	Classification	Notes
Acute Oral Toxicity	Not Classified / Potentially Harmful	Conflicting data exists. Prudence dictates handling as if potentially harmful if swallowed.[3][4]
Skin Corrosion/Irritation	Not Classified / May cause skin irritation	Generally considered not to be a skin irritant, though some sources suggest it may cause irritation.[2][4]
Eye Damage/Irritation	Not Classified / May cause eye irritation	May cause eye irritation upon direct contact.[4]
Carcinogenicity	No data available / Limited evidence of a carcinogenic effect	No definitive classification by IARC, NTP, or OSHA. One source suggests limited evidence.[2][3]
Reproductive Toxicity	No data available	Not classified as a reproductive toxin.[2]

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **Amastatin HCl** is essential for its safe handling and storage.

Property	Value
Chemical Formula	C ₂₁ H ₃₈ N ₄ O ₈ • HCl
Molecular Weight	511.0 g/mol [2]
Appearance	White to off-white crystalline powder[4]
Solubility	Soluble in DMSO and acetic acid.[4]
Melting Point	202-205°C[4]
Stability	Stable under recommended storage conditions. [4]
Incompatibilities	Strong oxidizing agents.[4]

Experimental Protocols for Safety Assessment

While specific toxicological studies for **Amastatin HCl** are not widely published, the following are detailed summaries of standard methodologies that would be employed to assess the safety of a similar chemical substance.

Acute Oral Toxicity (Representative Protocol - OECD 423)

This method is designed to estimate the acute oral toxicity of a substance.

- **Animal Model:** Typically, rodents (e.g., rats) are used.
- **Dosage:** A stepwise procedure is used where a small group of animals (e.g., 3) is dosed at a defined level.
- **Administration:** The substance is administered orally by gavage.
- **Observation:** Animals are observed for signs of toxicity and mortality for up to 14 days.
- **Endpoint:** The LD₅₀ (the dose lethal to 50% of the test population) is determined based on the observed mortality.

Acute Dermal Irritation/Corrosion (OECD 404)

This test determines the potential of a substance to cause skin irritation or corrosion.

- **Animal Model:** Albino rabbits are the preferred model.
- **Application:** A small amount of the test substance (0.5 g for a solid) is applied to a shaved patch of skin and covered with a gauze patch.
- **Exposure:** The patch is left in place for 4 hours.
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The severity of the skin reactions is scored, and the substance is classified based on the scores.

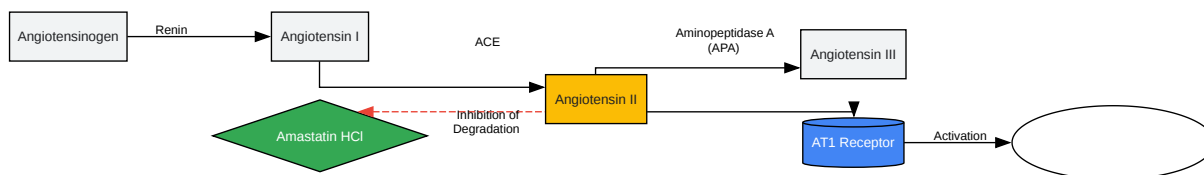
Acute Eye Irritation/Corrosion (OECD 405)

This protocol assesses the potential for a substance to cause eye irritation or damage.

- **Animal Model:** Albino rabbits are typically used.
- **Application:** A small amount of the substance (0.1 mL for a liquid or not more than 100 mg for a solid) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- **Observation:** The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- **Scoring:** The severity of the lesions is scored to determine the irritation potential.

Signaling Pathways Affected by Amastatin HCl

Amastatin HCl exerts its biological effects by inhibiting specific aminopeptidases. A key pathway affected is the Renin-Angiotensin System (RAS), which is crucial for blood pressure regulation. Aminopeptidase A (APA), a target of Amastatin, plays a significant role in this system.



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Caption: Role of Aminopeptidase A in the Renin-Angiotensin System.

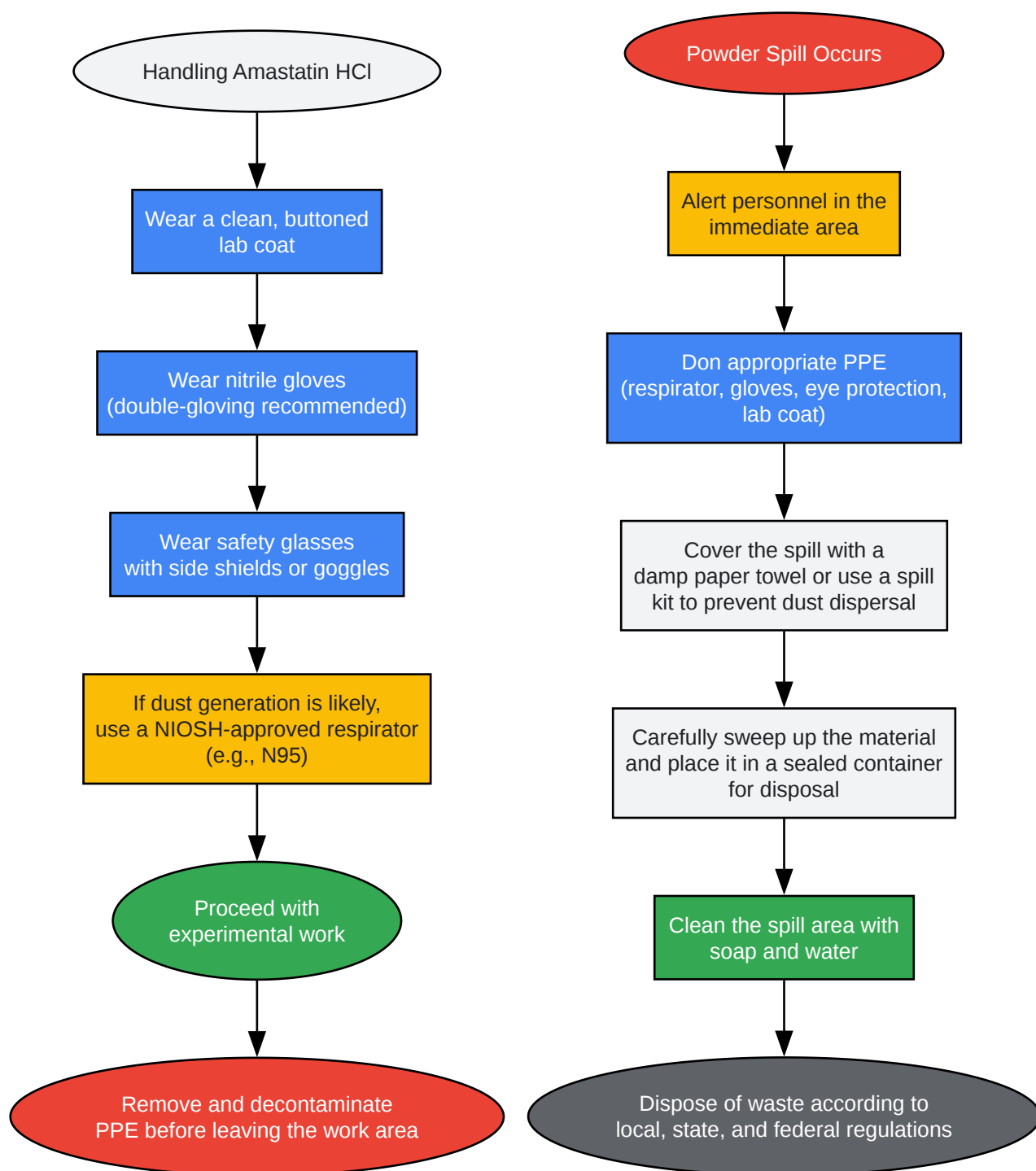
Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and maintain the integrity of the compound.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[2] For long-term storage, -20°C is recommended.
- Handling: Avoid contact with skin, eyes, and clothing.[3] Avoid the formation of dust and aerosols.[4] Use in a well-ventilated area, preferably in a chemical fume hood.[3] Wash hands thoroughly after handling.[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **Amastatin HCl**.



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